

Application Notes and Protocols for Peptide Delivery Using Diazaborine Chemistry

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Compound of Interest

Compound Name: Diazaborine

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Introduction

Diazaborine chemistry offers a powerful and versatile platform for the bioconjugation and delivery of peptides. This technology leverages the rapid and efficient formation of a stable **diazaborine** linkage from the reaction of an ortho-carbonyl phenylboronic acid and a suitable α -nucleophile, such as sulfonyl hydrazide, at physiological pH.^{[1][2]} Key advantages of this chemistry include its bioorthogonality, quantitative reaction conversion at low micromolar concentrations, and the potential for stimuli-responsive cleavage of the **diazaborine** bond.^{[1][2]} These features make it an attractive strategy for developing sophisticated peptide-based therapeutics and research tools, including cell-penetrating peptides, antibody-drug conjugates (ADCs), and environmentally sensitive delivery systems.^{[1][3]}

This document provides detailed application notes and experimental protocols for the synthesis of **diazaborine**-peptide conjugates and their application in peptide delivery, with a focus on pH- and reactive oxygen species (ROS)-responsive systems.

Key Applications

- Targeted Peptide Delivery: Conjugation of peptides to targeting moieties (e.g., antibodies, small molecules) via **diazaborine** linkages enables tissue- or cell-specific delivery.

- **Stimuli-Responsive Drug Release:** The inherent pH-sensitivity of some **diazaborine** linkages can be exploited for controlled release of peptides in acidic environments, such as endosomes or the tumor microenvironment.^[4] Furthermore, **diazaborine** scaffolds can be engineered to be cleaved in the presence of reactive oxygen species (ROS), allowing for targeted release in disease states associated with oxidative stress.^{[3][5]}
- **Pretargeted Imaging and Therapy:** The rapid kinetics of **diazaborine** formation are well-suited for pretargeting strategies, where a targeting molecule functionalized with one part of the reactive pair is administered first, followed by a peptide payload carrying the complementary reactive handle.^{[1][2]}
- **Peptide Bicyclization:** **Diazaborine** chemistry can be employed to create structurally constrained bicyclic peptides with enhanced stability and target affinity.^{[4][6]}

Data Presentation: Quantitative Analysis of Diazaborine Conjugation

The efficiency and kinetics of **diazaborine** formation are critical for its successful application. The following tables summarize key quantitative data from published studies.

Table 1: Kinetics of **Diazaborine** Formation

Reactants	Second-Order Rate Constant (k_2)	Conditions	Reference
ortho-carbonyl phenylboronic acid + sulfonyl hydrazide (SHz)	$>10^3 \text{ M}^{-1}\text{s}^{-1}$	Physiological pH, low micromolar concentrations	^[1]

Table 2: Peptide Bicyclization using DCA-RMR1

Peptide	Bicyclization Yield	Half-life ($t_{1/2}$)	Conditions	Reference
P1	90%	21.7 min	PBS (pH ~8), 3 hours	[4]
P2	Quantitative	27.6 min	PBS (pH ~8)	[4]

Table 3: Stability of ROS-Responsive **Diaza**borine Linker (DAB 29)

Condition	Half-life ($t_{1/2}$)	Reference
PBS, pH 7.4	> 100 hours	[7]
Human Plasma	> 5 days	[3][7]
PBS, pH 7.4 + 100 eq. H ₂ O ₂	8.1 hours	[7]

Experimental Protocols

Protocol 1: Synthesis of a Diaza

borine-Peptide Conjugate

This protocol describes a general method for conjugating a peptide containing a sulfonyl hydrazide (SHz) moiety with a molecule functionalized with an ortho-carbonyl phenylboronic acid.

Materials:

- SHz-functionalized peptide
- ortho-carbonyl phenylboronic acid derivative (e.g., 2-formylphenylboronic acid, 2FPBA)
- Phosphate-buffered saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Reverse-phase high-performance liquid chromatography (RP-HPLC) system

- Mass spectrometer (e.g., ESI-MS)

Procedure:

- **Peptide Preparation:** Synthesize the peptide of interest with a C- or N-terminal or side-chain sulfonyl hydrazide modification using standard solid-phase peptide synthesis (SPPS).
- **Reaction Setup:** Dissolve the SHz-peptide and the ortho-carbonyl phenylboronic acid derivative in a minimal amount of DMSO.
- **Conjugation Reaction:** Add the dissolved reactants to PBS (pH 7.4) to achieve final concentrations in the low micromolar range (e.g., 20-200 μ M).
- **Incubation:** Gently agitate the reaction mixture at room temperature. The reaction is typically rapid, with significant product formation observed within minutes to a few hours.^[1]
- **Monitoring:** Monitor the reaction progress by RP-HPLC, observing the consumption of starting materials and the formation of the product peak.
- **Purification:** Once the reaction is complete, purify the **diazaborine**-peptide conjugate by preparative RP-HPLC.
- **Characterization:** Confirm the identity of the purified conjugate by mass spectrometry.

Protocol 2: Cell-Based Delivery and pH-Responsive Release of a Fluorescently Labeled Peptide

This protocol outlines a general procedure for delivering a **diazaborine**-linked peptide to cultured cells and monitoring its intracellular release in acidic compartments.

Materials:

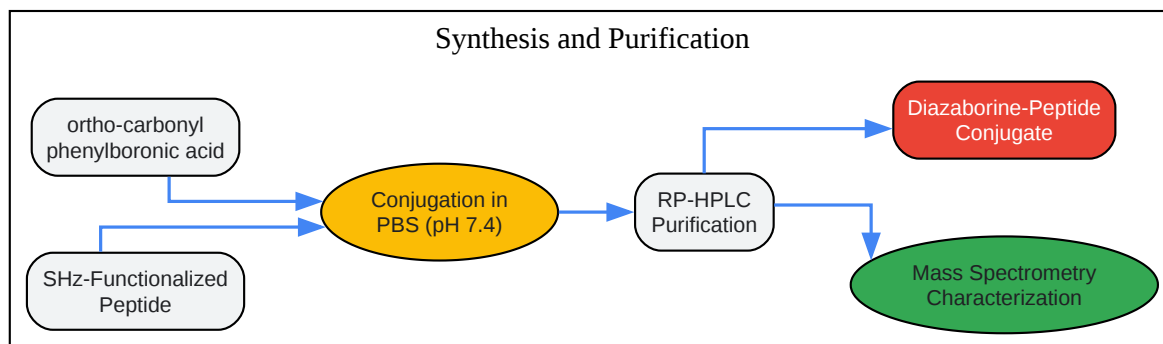
- **Diazaborine**-conjugated peptide, fluorescently labeled (e.g., with FITC)
- HeLa cells (or other suitable cell line)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin/streptomycin

- Phosphate-buffered saline (PBS)
- Confocal microscope
- Flow cytometer

Procedure:

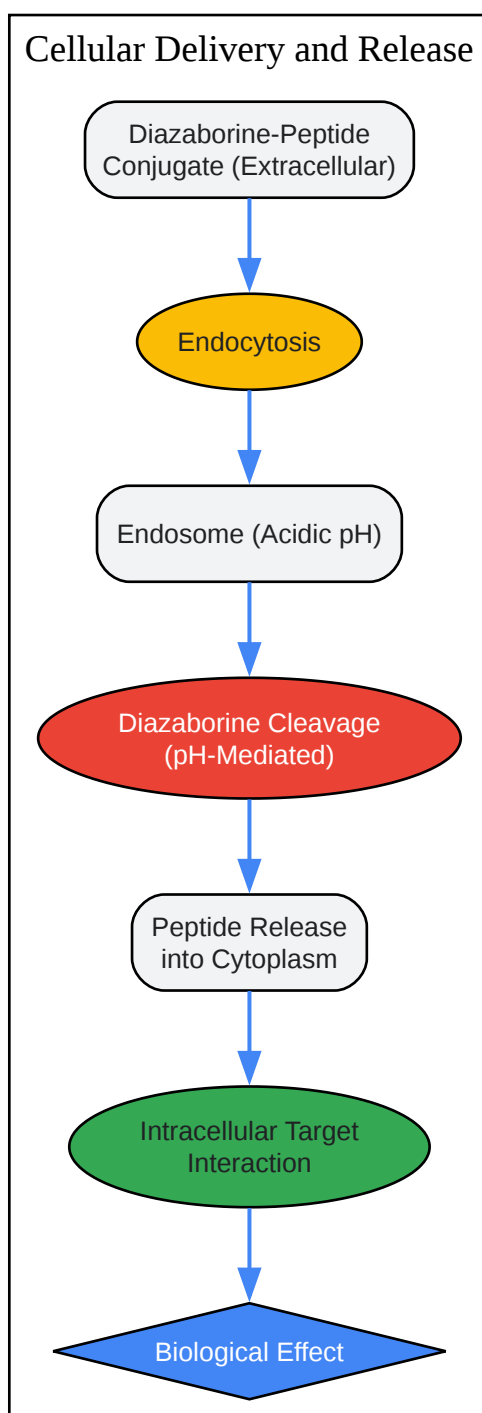
- **Cell Culture:** Culture HeLa cells in DMEM in a humidified incubator at 37°C with 5% CO₂. Seed cells onto glass-bottom dishes (for microscopy) or 96-well plates (for flow cytometry) and allow them to adhere overnight.
- **Peptide Treatment:** Prepare a stock solution of the fluorescently labeled **diazaborine**-peptide conjugate in sterile water or DMSO. Dilute the stock solution in serum-free DMEM to the desired final concentration (e.g., 5-20 µM).
- **Incubation:** Remove the culture medium from the cells and replace it with the peptide-containing medium. Incubate the cells for a defined period (e.g., 2-4 hours) at 37°C.
- **Washing:** After incubation, remove the peptide-containing medium and wash the cells three times with PBS to remove extracellular conjugate.
- **Confocal Microscopy (for visualizing release):**
 - Add fresh culture medium to the cells.
 - Image the cells using a confocal microscope. The fluorescent signal from the intact conjugate may be quenched or localized to specific compartments. Upon cleavage of the pH-sensitive **diazaborine** linker in acidic endosomes/lysosomes, a change in fluorescence localization (e.g., diffusion into the cytoplasm) or intensity may be observed.
- **Flow Cytometry (for quantifying uptake):**
 - Trypsinize the cells and resuspend them in PBS.
 - Analyze the cells using a flow cytometer to quantify the mean fluorescence intensity, which corresponds to the total cellular uptake of the conjugate.

Visualizations



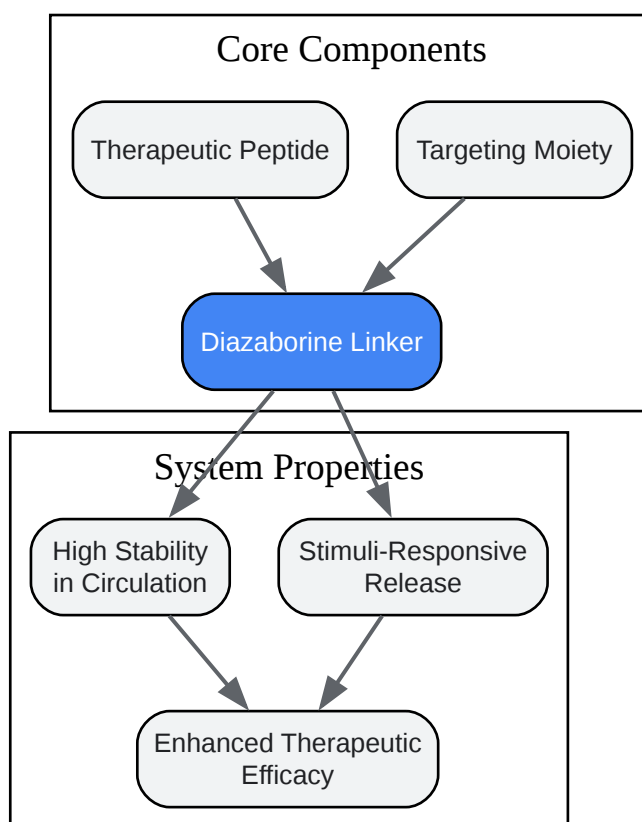
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Synthesis and purification workflow.



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pH-mediated peptide delivery pathway.



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Components and properties relationship.

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